

# The Prescient Glimpse: Mendeleev's Prediction of Protactinium

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An In-depth Technical Guide on the Early Prediction of **Protactinium**

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## Introduction

The periodic table, a cornerstone of modern chemistry, is not merely a classification of elements but a testament to the predictive power of scientific law. Dmitri Mendeleev, in his formulation of the periodic law in 1871, famously left gaps in his table for elements yet to be discovered.<sup>[1]</sup> While his successful predictions of gallium ("eka-aluminum") and germanium ("eka-silicon") are widely celebrated, his foresight extended to the heavier, more complex elements. This technical guide delves into Mendeleev's early prediction of the element we now know as **protactinium**, which he termed "eka-tantalum." We will examine his predictions, the subsequent discovery and characterization of the element, and the experimental methodologies that brought this elusive element to light.

## Mendeleev's Prediction of Eka-Tantalum

In his 1871 periodic table, Mendeleev identified a vacancy between thorium and uranium.<sup>[2]</sup> Drawing upon the periodic trends he had observed, he made specific predictions about the properties of the element that would occupy this position.

## Predicted Properties

Mendeleev's primary predictions for eka-tantalum were centered on its atomic weight and its chemical behavior, particularly its highest oxidation state.

- Atomic Weight: Mendeleev estimated the atomic weight of eka-tantalum to be approximately 235.[3]
- Chemical Analogy and Highest Oxide: He predicted that eka-tantalum would be analogous to tantalum and niobium, forming a highest oxide with the formula  $R_2O_5$ . [4]

These predictions, though limited in detail compared to his forecasts for other elements, provided a crucial framework for future researchers.

## The Discovery and Characterization of Protactinium

The actual discovery of element 91 was a multi-stage process involving several key scientists and the identification of different isotopes.

### The Fleeting "Brevium"

In 1913, Kasimir Fajans and Oswald Helmuth Göhring, while studying the decay chains of uranium, identified a new, short-lived isotope, **protactinium-234m**. [5][6] Due to its very short half-life of about 1.17 minutes, they named the element "brevium," from the Latin word *brevis*, meaning brief. [7]

### The Stable Isotope and the Name "Protactinium"

A more stable isotope, **protactinium-231**, was independently discovered in 1918 by two groups: Lise Meitner and Otto Hahn in Germany, and Frederick Soddy and John Cranston in Great Britain. [8][9] Meitner and Hahn were able to isolate the element from pitchblende residue. [6] They proposed the name "protoactinium," which was later shortened to "**protactinium**" in 1949, reflecting its position as the parent of actinium in the radioactive decay series. [7]

## Data Presentation: Predicted vs. Actual Properties

The following table summarizes Mendeleev's predictions for eka-tantalum against the determined properties of **protactinium**.

Property	Mendeleev's Prediction (Eka-Tantalum)	Actual Properties (Protactinium)
Atomic Weight	~235	231.03588 u (for the most stable isotope, <sup>231</sup> Pa)[10]
Highest Oxide Formula	R <sub>2</sub> O <sub>5</sub>	Pa <sub>2</sub> O <sub>5</sub> [10]
Atomic Number	Not predicted	91[10]
Density	Not predicted	15.37 g/cm <sup>3</sup> [11]
Melting Point	Not predicted	1572 °C[11]
Boiling Point	Not predicted	4000 °C (estimated)[11]
Electron Configuration	Not predicted	[Rn] 5f <sup>2</sup> 6d <sup>1</sup> 7s <sup>2</sup> [12]
Most Common Oxidation States	+5 (implied)	+5, +4[10]

## Experimental Protocols

The isolation and characterization of **protactinium** presented significant challenges due to its rarity, high radioactivity, and toxicity.[6]

### Isolation of "Brevium" (Protactinium-234m) by Fajans and Göhring (1913)

Fajans and Göhring's work was centered on the study of the decay products of uranium. Their experimental approach involved:

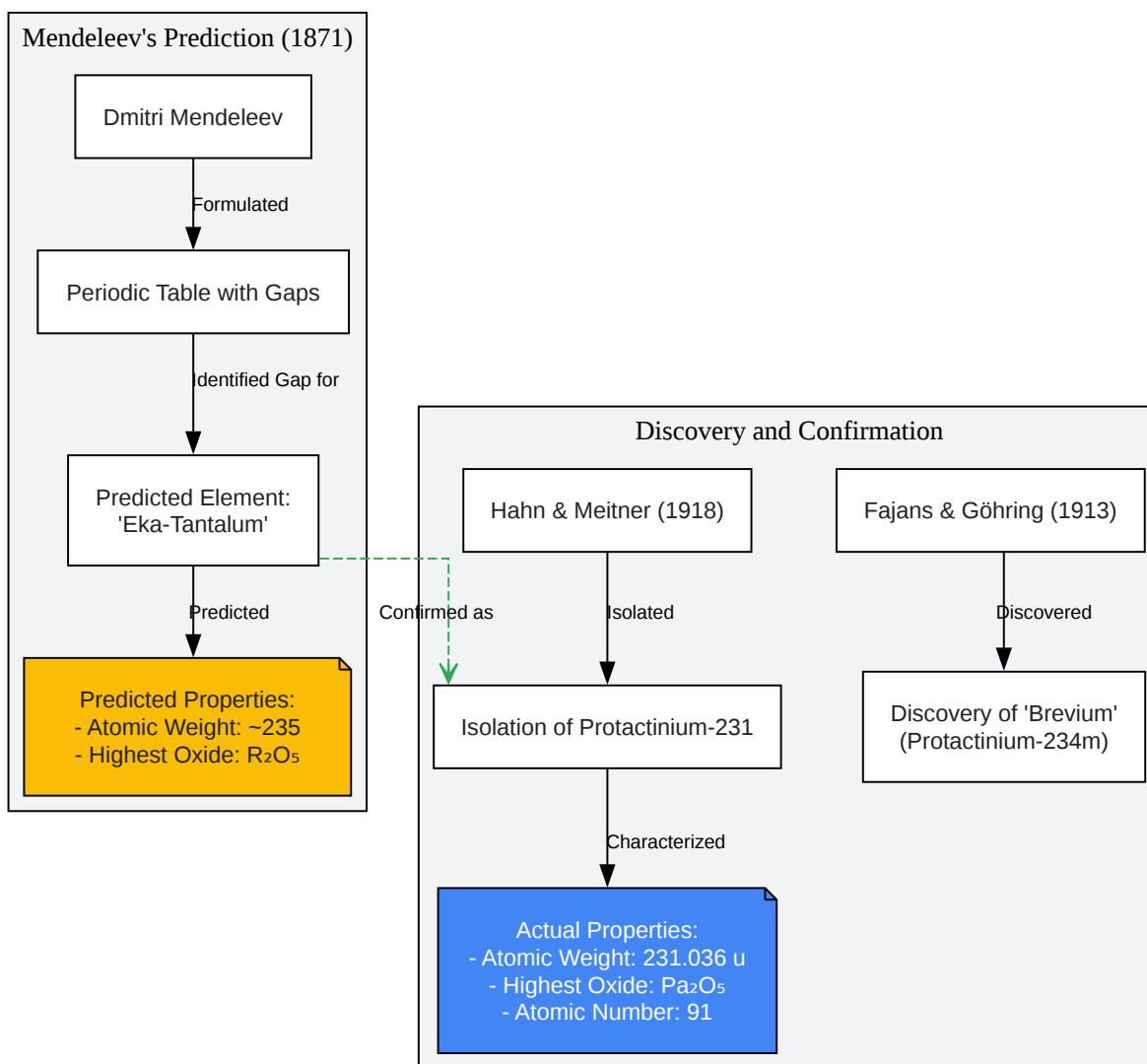
- Starting Material: Uranium salts.
- Methodology: They utilized fractional crystallization and precipitation techniques to separate the various decay products. By observing the radioactive decay chains, they were able to identify a new beta-emitting substance with a very short half-life, which they identified as the new element.

## Isolation of Protactinium-231 by Meitner and Hahn (1918)

Meitner and Hahn's successful isolation of a long-lived isotope of **protactinium** was a landmark achievement. Their experimental workflow can be summarized as follows:

- **Starting Material:** Pitchblende, a uranium-rich ore.<sup>[6]</sup>
- **Initial Processing:** The pitchblende was treated with nitric acid to dissolve the uranium and other components.
- **Separation of the Insoluble Residue:** A silica-rich residue remained after the acid treatment. Meitner and Hahn suspected that the new element, being analogous to tantalum, would be found in this insoluble fraction.
- **Chemical Separation:** The silica residue was treated with a mixture of hydrofluoric acid and sulfuric acid to bring the tantalum-like elements into solution.
- **Precipitation:** The addition of ammonia to the solution precipitated the hydroxides of the elements, including the new element.
- **Further Purification:** A series of fractional precipitations and crystallizations were carried out to separate the new element from other radioactive substances present in the residue.
- **Characterization:** The radioactivity of the purified samples was measured over time to determine the half-life of the new isotope, confirming its stability relative to "brevium."

## Mandatory Visualization



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Caption: Logical flow from Mendeleev's prediction to the discovery of **protactinium**.

## Conclusion

Dmitri Mendeleev's prediction of "eka-tantalum" stands as a powerful example of the predictive capacity of the periodic law, extending even to the then-uncharted territory of the heavy elements. While his predictions were not as detailed as for some other elements, his fundamental insights into atomic weight and chemical analogy provided a crucial signpost for the researchers who would later discover and characterize **protactinium**. The subsequent work of Fajans, Göhring, Meitner, and Hahn not only filled the gap in the periodic table but also underscored the profound correctness of Mendeleev's vision. The story of **protactinium** serves as a compelling case study in the interplay between theoretical prediction and experimental verification that drives scientific progress.

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